

A Comprehensive Technical Guide to the Safe Handling of Sulfo-Cy5 Azide

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Compound of Interest

Compound Name: Sulfo-Cy5 azide

Cat. No.: B15556027

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For researchers, scientists, and drug development professionals, the integration of fluorescent probes is a cornerstone of modern molecular analysis. **Sulfo-Cy5 azide**, a water-soluble and far-red fluorescent dye, is a valuable tool for "click chemistry" applications. While its utility is significant, a thorough understanding of its safety profile is paramount for secure and effective laboratory use. This guide provides an in-depth overview of the safety data sheet (SDS) information for **Sulfo-Cy5 azide**, alongside experimental protocols and handling workflows.

Chemical and Physical Properties

Sulfo-Cy5 azide is a sulfonated cyanine dye, a modification that confers high water solubility, making it particularly suitable for labeling biological molecules in aqueous environments without the need for organic co-solvents.[1][2] This property is advantageous for working with delicate proteins that may be prone to denaturation.[2] The sulfonate groups also help to reduce the fluorescence quenching that can occur from dye-dye interactions.[2]

Property	Data
Molecular Formula	C37H48N6O10S3
Molecular Weight	~833 g/mol
Appearance	Blue solid
Solubility	High solubility in water, DMSO, and DMF.[3][4]
Excitation Maximum	~646-649 nm
Emission Maximum	~662-671 nm
Extinction Coefficient	~250,000 - 271,000 cm ⁻¹ M ⁻¹
Storage Conditions	Store at -20°C in the dark for up to 24 months. [1][2] It can be transported at room temperature for up to 3 weeks.[1][2] Stock solutions should be stored at -20°C or -80°C and used within 1 to 6 months.[5]

Hazard Identification and Safety Precautions

While many suppliers state that **Sulfo-Cy5 azide** is not classified as a hazardous substance or mixture, it is crucial to handle all laboratory chemicals with caution as the hazards may not have been thoroughly investigated.[6][7][8]

General Precautions:

- Avoid contact with skin and eyes.[9]
- Avoid inhalation of dust.[7][9]
- Wear suitable protective clothing.[9]
- Handle in a well-ventilated area.[9]

Personal Protective Equipment (PPE)

PPE Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields are recommended.[6]
Hand Protection	Wear impervious gloves. Gloves must be inspected prior to use and disposed of properly after use.[6][8]
Skin/Body Protection	Lightweight protective clothing should be worn. [6]
Respiratory	Respiratory protection is generally not required, but if nuisance levels of dust are present, a type N95 (US) or type P1 (EN 143) dust mask can be used.[8]

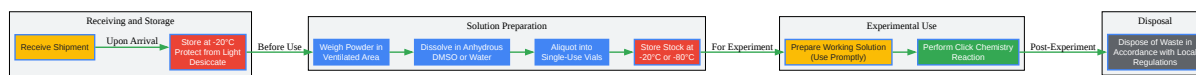
First-Aid Measures

In the event of exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air.[6][9] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[9]
Skin Contact	Rinse the affected area with plenty of water.[6][7] If symptoms arise, seek medical advice.[6]
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids. [6][7] Assure adequate flushing by separating the eyelids with fingers.[7] If symptoms persist, consult a physician.[6]
Ingestion	If swallowed, wash out the mouth with water if the person is conscious.[7] Do not induce vomiting. Never give anything by mouth to an unconscious person.[7] Seek medical advice if you feel unwell.[6] It is not expected to present a significant ingestion hazard under normal use. [6]

Handling and Storage Workflow

Proper handling and storage are critical to maintaining the integrity of **Sulfo-Cy5 azide** and ensuring laboratory safety.



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Caption: Workflow for safe handling and use of **Sulfo-Cy5 azide**.

Experimental Protocols

Sulfo-Cy5 azide is primarily used in copper-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted alkyne-azide cycloaddition (SPAAC) reactions.[5]

General Protocol for Click Reaction in Solution

This is a generalized protocol and may require optimization for specific applications.

Materials:

- **Sulfo-Cy5 azide**
- Alkyne-containing molecule
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA) (optional, for Cu(I) stabilization)
- Phosphate-buffered saline (PBS)
- Anhydrous DMSO (for stock solution)

Procedure:

- Prepare **Sulfo-Cy5 Azide** Stock Solution: Dissolve **Sulfo-Cy5 azide** in anhydrous DMSO to a stock concentration of 10 mM. Store this solution at -20°C or -80°C in the dark.[10]
- Prepare Reaction Mixture: In a microcentrifuge tube, prepare the click reaction mixture. The final concentrations may need to be optimized, but a starting point is:
 - 0.1 mM CuSO_4
 - 5 mM Sodium ascorbate
 - 100 μM **Sulfo-Cy5 azide**

- (Optional) 128 μM TBTA
- Your alkyne-containing molecule at the desired concentration
- Bring to the final volume with PBS.
- Reaction Incubation: Incubate the reaction mixture at room temperature for 30-60 minutes, protected from light.
- Purification: Purify the labeled product from excess reagents using appropriate methods such as size exclusion chromatography (e.g., Sephadex G-25), dialysis, or precipitation.[\[11\]](#)

Protocol for Labeling Live Cells

This protocol is an example for labeling bacterial cells and should be adapted for specific cell types and experimental goals.

Procedure:

- Cell Preparation: Grow and prepare cells as required for your experiment. For example, incubate *Yersinia pseudotuberculosis* in a specific medium to induce the expression of the target for labeling.[\[10\]](#)
- Prepare Working Solution: Dilute the **Sulfo-Cy5 azide** stock solution to a working concentration (e.g., 100 μM) in a pre-warmed, serum-free cell culture medium or PBS.[\[10\]](#) This working solution should be prepared fresh.
- Click Reaction in Cells:
 - Wash the cells with PBS.
 - Prepare the click reaction mixture containing 0.1 mM CuSO_4 , 128 μM TBTA, 5 mM Sodium ascorbate, and 100 μM **Sulfo-Cy5 azide** in PBS.[\[10\]](#)
 - Incubate the cells with the reaction mixture for a designated time (e.g., 60 minutes) to allow for the conjugation reaction to occur.[\[10\]](#)
- Washing: Remove the excess reagents by washing the cells multiple times with PBS.[\[10\]](#)

- Imaging: The labeled cells can then be imaged using a fluorescence microscope with appropriate filters for the Cy5 dye.

Spill and Disposal Considerations

Accidental Release Measures:

- Use personal protective equipment.[6]
- Prevent further leakage or spillage if it is safe to do so.[6]
- Soak up the spill with an inert absorbent material and dispose of it as hazardous waste.[6]

Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[8]
- Contaminated packaging should be disposed of in the same manner as the product.[8]
- Always adhere to local, state, and federal regulations for chemical waste disposal.

By adhering to these safety guidelines and experimental protocols, researchers can confidently and safely utilize **Sulfo-Cy5 azide** in their scientific endeavors.

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